

Navigating the Isopropyl Pentyl Ether Landscape: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isopropyl pentyl ether*

Cat. No.: *B13807955*

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For researchers, scientists, and drug development professionals, the selection of an appropriate solvent or reagent is a critical decision that can significantly impact experimental outcomes. **Isopropyl pentyl ether**, a member of the broader class of aliphatic ethers, presents a unique set of properties that warrant its consideration for various research applications. This technical guide provides a comprehensive overview of the commercial availability, technical specifications, applications, and safety protocols associated with **isopropyl pentyl ether** and its key isomers, empowering researchers to make informed decisions in their work.

Unraveling the Isomers: Isopropyl Pentyl Ether and Its Relatives

The term "**isopropyl pentyl ether**" can be ambiguous, as it may refer to several structural isomers. It is crucial for researchers to specify the exact isomer required for their application, as physicochemical properties and reactivity can vary significantly. The most prominent isomers include:

- **Isopropyl Pentyl Ether** (1-propan-2-yloxy pentane): This is the straight-chain isomer with the CAS number 5756-37-6.^[1]
- **Isopropyl tert-Pentyl Ether** (2-methyl-2-propan-2-yloxybutane): Also known as tert-amyl isopropyl ether, this branched isomer is a subject of research, particularly in the context of fuel additives.^{[2][3]}

- Isopentyl Isopropyl Ether (1-isopropoxy-3-methylbutane): Another branched isomer with distinct properties.

This guide will focus on these key isomers, providing specific data where available and general principles applicable to the broader class of **isopropyl pentyl ethers**.

Commercial Availability and Procurement

Research-grade **isopropyl pentyl ether** and its isomers are available from several chemical suppliers. When procuring these ethers, it is essential to consider the purity and the presence of stabilizers, which are often added to inhibit peroxide formation.

Isomer	CAS Number	Potential Suppliers	Purity Grades
Isopropyl Pentyl Ether	5756-37-6	A2B Chem[4]	Research Grade
Isopropyl tert-Pentyl Ether	17348-59-3	Biosynth, Santa Cruz Biotechnology, BOC Sciences, Axios Research	≥95%
Isopropyl Propyl Ether	Not a pentyl ether, but closely related	Toronto Research Chemicals (via Fisher Scientific)[5]	Research Grade
Di-iso-propyl Ether	108-20-3	Sdfine, Fisher Scientific[6], Sapphire North America[7]	Laboratory Reagent, Analytical Reagent

Researchers should always request and review the Certificate of Analysis (CoA) from the supplier to confirm the identity, purity, and any additives in the specific lot they are purchasing.

Technical Specifications and Physicochemical Properties

Understanding the physical and chemical properties of **isopropyl pentyl ether** is fundamental to its effective use in the laboratory.

Property	Isopropyl Pentyl Ether	Isopropyl tert-Pentyl Ether	General Ether Characteristics
Molecular Formula	C ₈ H ₁₈ O[1]	C ₈ H ₁₈ O[2]	R-O-R'
Molecular Weight	130.23 g/mol [1]	130.23 g/mol [2]	Varies
Boiling Point	Data not readily available	~120 °C (estimated)	Generally low to moderate
Density	Data not readily available	Data not readily available	Typically less than water
Solubility in Water	Low	Low	Low
Solubility in Organic Solvents	Miscible	Miscible	Miscible with most organic solvents

Spectral Data:

Spectral data is crucial for the identification and characterization of **isopropyl pentyl ether** and its isomers.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra provide detailed information about the molecular structure. PubChem offers spectral data for **isopropyl pentyl ether**. [1] SpectraBase is a valuable resource for NMR data of related ethers like isopropyl propyl ether [8] and di-isopropyl ether. [9]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation patterns. The NIST WebBook and PubChem are key resources for the mass spectra of **isopropyl pentyl ether** and its isomers. [1][2] A common fragmentation pattern for aliphatic ethers is alpha-cleavage. [10]

Research Applications: A Focus on Synthesis and Drug Development

Ethers are widely recognized for their utility as solvents in organic synthesis due to their relative inertness and ability to dissolve a broad range of nonpolar and moderately polar compounds.

[\[11\]](#)[\[12\]](#)

Solvent in Organic Reactions

The low reactivity of the ether linkage makes **isopropyl pentyl ether** and its isomers suitable solvents for a variety of chemical transformations.[\[11\]](#)

- Grignard Reactions: Ethereal solvents are essential for the formation and reaction of Grignard reagents. The lone pairs of electrons on the ether oxygen coordinate with the magnesium atom, stabilizing the reagent.[\[13\]](#)[\[14\]](#) While diethyl ether and tetrahydrofuran (THF) are commonly used, the higher boiling point of **isopropyl pentyl ether** could be advantageous for reactions requiring elevated temperatures.
- Nucleophilic Substitutions and Eliminations: The aprotic nature of ethers makes them suitable solvents for SN2 reactions.
- Extractions: Due to their low miscibility with water, ethers are excellent solvents for liquid-liquid extractions to isolate organic compounds from aqueous mixtures.

Potential in Drug Development and Pharmaceutical Sciences

While specific applications of **isopropyl pentyl ether** in drug development are not extensively documented in readily available literature, the broader class of alkyl ethers holds significance in this field. Ethers are found in the structures of numerous pharmaceutical compounds and can be used as non-reactive solvents in the synthesis of active pharmaceutical ingredients (APIs).[\[15\]](#) The choice of an ether solvent can influence reaction kinetics and product purity.

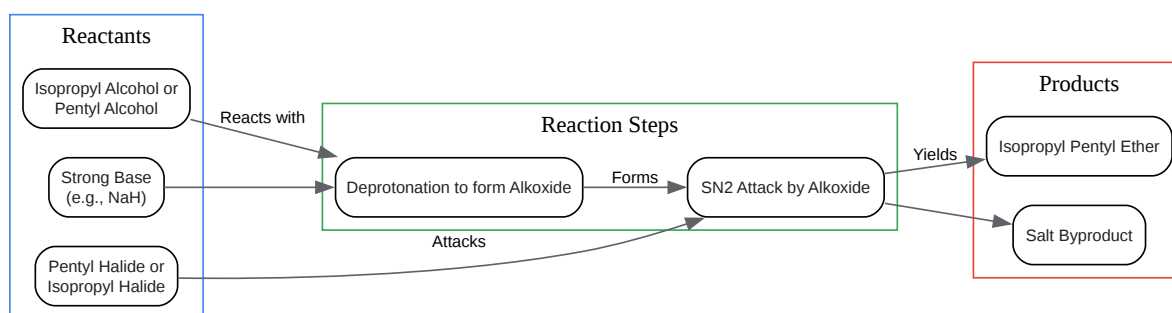
Chromatography

Ethers are frequently employed as a component of the mobile phase in flash column chromatography for the purification of organic compounds.[\[16\]](#) A mixture of a nonpolar solvent like hexane or petroleum ether with a more polar ether can effectively separate compounds of varying polarities.[\[16\]](#) Isopropyl alcohol is also used in some chromatography applications.[\[17\]](#)

Synthesis of Isopropyl Pentyl Ethers

The Williamson ether synthesis is a classical and versatile method for the preparation of unsymmetrical ethers like **isopropyl pentyl ether**. This reaction involves the reaction of an alkoxide with a primary alkyl halide.

Workflow for Williamson Ether Synthesis:



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Caption: Williamson Ether Synthesis Workflow

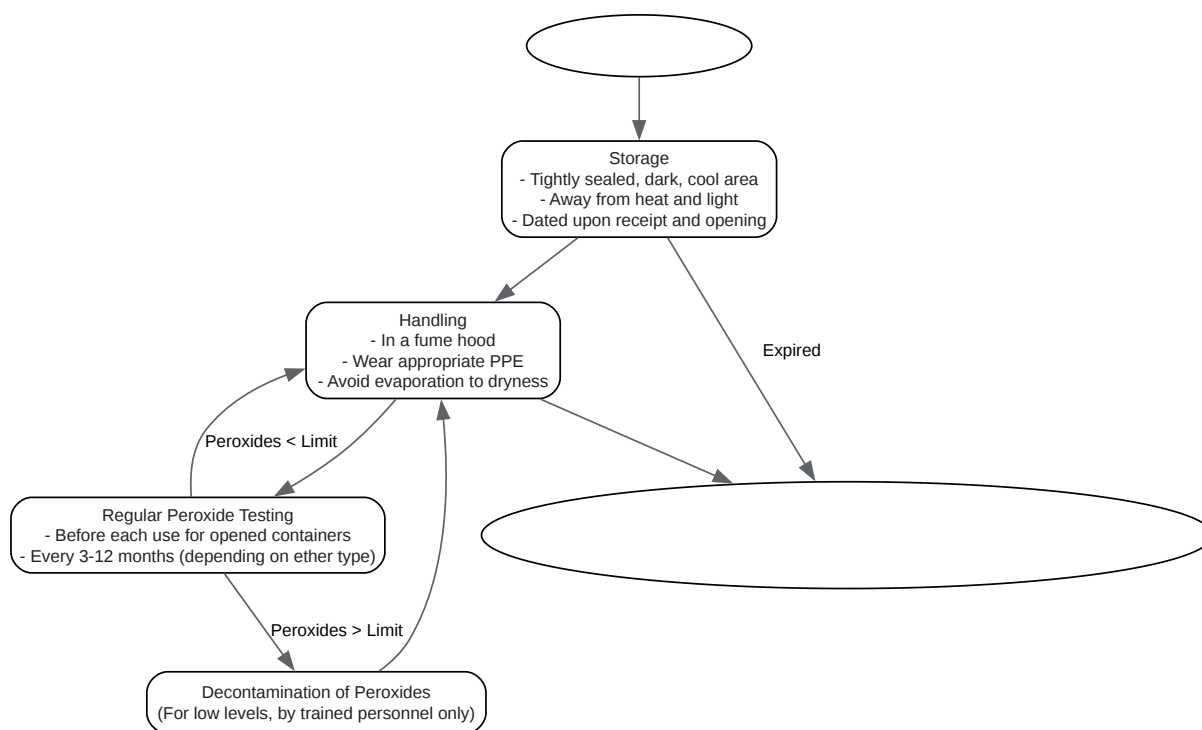
For the synthesis of tert-amyl ethers, an alternative route involves the acid-catalyzed addition of an alcohol to an alkene. For instance, tert-amyl ethyl ether can be synthesized from the reaction of ethanol and 2-methyl-1-butene catalyzed by an ion-exchange resin.[18] A similar approach could be adapted for the synthesis of isopropyl tert-pentyl ether using isopropanol.

Safety, Handling, and Disposal: The Peroxide Hazard

THE MOST CRITICAL SAFETY CONSIDERATION WHEN WORKING WITH ETHERS IS THE FORMATION OF EXPLOSIVE PEROXIDES.

Ethers can react with atmospheric oxygen in the presence of light to form hydroperoxides and peroxides, which can detonate upon shock, friction, or heating.[19][20][21] Isopropyl ether is particularly prone to peroxide formation.[19][22]

Peroxide Formation Prevention and Mitigation Workflow:



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Caption: Peroxide Safety and Management Workflow

Key Safety Protocols:

- **Storage:** Store ethers in tightly sealed, opaque containers in a cool, dark, and well-ventilated area away from heat and ignition sources.[19][21] Containers should be dated upon receipt and upon opening.

- **Handling:** Always handle ethers in a well-ventilated fume hood. Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Never distill ethers to dryness, as this can concentrate explosive peroxides.[\[21\]](#)
- **Peroxide Testing:** Regularly test for the presence of peroxides, especially in older containers and before any distillation or concentration step.[\[19\]](#)[\[20\]](#)[\[22\]](#) Commercial peroxide test strips are available for this purpose.[\[22\]](#)
- **Disposal:** Dispose of waste ether as hazardous chemical waste in accordance with institutional and local regulations.[\[4\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) If a container is found to have solid crystals around the cap or within the liquid, do not attempt to open it and contact your institution's environmental health and safety (EHS) office immediately.[\[21\]](#)

Conclusion

Isopropyl pentyl ether and its isomers are versatile solvents with potential applications across various research domains. A thorough understanding of their specific properties, commercial availability, and, most importantly, the inherent hazards associated with peroxide formation is paramount for their safe and effective use. By adhering to the guidelines outlined in this technical guide, researchers can confidently incorporate these ethers into their experimental designs while maintaining the highest standards of laboratory safety and scientific integrity.

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